

Navigating the Safe Disposal of 10-Undecenyl Acetate: A Comprehensive Guide

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Compound of Interest

Compound Name: **10-Undecenyl acetate**

Cat. No.: **B091539**

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For researchers, scientists, and drug development professionals, the meticulous management of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **10-undecenyl acetate**, promoting a culture of safety and operational excellence. Adherence to these protocols is critical for the protection of laboratory personnel and the environment.

Key Safety and Physical Properties of 10-Undecenyl Acetate

A thorough understanding of a substance's properties is fundamental to its safe handling and disposal. While **10-undecenyl acetate** is reported by many sources as not meeting GHS hazard criteria, it is prudent to handle it with care as some information suggests it can be a skin irritant.^{[1][2]} It is also classified as a combustible liquid. The following table summarizes key quantitative data for **10-undecenyl acetate**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C13H24O2 [1] |
| Molecular Weight | 212.33 g/mol [1] |
| CAS Number | 112-19-6 [1] |
| Physical State | Colorless liquid [1] [3] |
| Boiling Point | 269.0 to 271.0 °C @ 760.00 mm Hg [1] |
| Flash Point | >110°C (>230°F) [3] |
| Solubility | Soluble in most organic solvents; 1 ml in 2 ml 80% alcohol [1] [3] |

Hazard Identification and Personal Protective Equipment (PPE)

Given its classification as a combustible liquid and potential for skin irritation, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory when handling **10-undecenyl acetate**.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves.[\[4\]](#)
- Respiratory Protection: In case of insufficient ventilation, use an appropriate respirator.

Step-by-Step Disposal Protocol for 10-Undecenyl Acetate

The proper disposal of **10-undecenyl acetate** is a critical procedure that must be followed to prevent harm to individuals and the environment. This protocol provides clear, actionable steps for laboratory personnel.

- Waste Identification and Segregation:

- Identify all waste containing **10-undecenyl acetate**, including the pure substance, contaminated labware (e.g., pipettes, flasks), and spill cleanup materials.
- This waste should be treated as chemical waste.[5][6] Do not mix with non-hazardous waste.
- Containment:
 - Collect all **10-undecenyl acetate** waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical. Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.[5]
 - The container must be clearly marked with the words "Hazardous Waste" and the full chemical name "**10-Undecenyl Acetate**".[5] Abbreviations or chemical formulas are not sufficient.[5]
- Labeling:
 - Ensure the hazardous waste tag is completed with the following information:
 - Full common chemical name and quantity of the waste. For mixtures, each chemical must be listed.[5]
 - Date of waste generation.[5]
 - Place of origin (department, room number).[5]
 - Principal Investigator's name and telephone number.[5]
- Storage:
 - Store the waste container in a designated hazardous waste storage area.[7]
 - Keep the container closed except when adding waste.[7][8]
 - Use secondary containment to capture any potential spills or leaks.[7] The secondary container should be chemically compatible and able to hold 110% of the volume of the primary container.[7]

- Segregate from incompatible materials such as strong oxidizing agents.[4][9]
- Disposal Request:
 - Do not dispose of **10-undecenyl acetate** down the drain or in regular trash.[5]
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[5][10]
 - Submit a completed hazardous waste information form as required by your institution.[5]

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate unnecessary personnel and ensure the area is well-ventilated.[9][11]
- Control Ignition Sources: Eliminate all ignition sources such as sparks or flames.[9][12]
- Absorb Spill: Use an inert absorbent material like sand or earth to soak up the spill.[11][12]
- Collect Waste: Carefully collect the absorbent material and any contaminated soil into the designated hazardous waste container.[13]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your EHS department.

Disposal of Empty Containers

Empty containers that held **10-undecenyl acetate** must be properly managed:

- Triple-Rinse: Triple-rinse the container with a suitable solvent that can remove the chemical residue.[8][10]
- Collect Rinsate: The rinsate must be collected and disposed of as hazardous waste.[8][10]

- Container Disposal: After triple-rinsing and allowing it to air dry, the container may be disposed of in the regular trash, provided the label has been defaced.[8][10]

Logical Flow for Disposal Decision Making

Caption: Decision workflow for the proper disposal of **10-undecenyl acetate**.

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